

An In-depth Technical Guide to 4-(Benzyloxy)-2-methylbenzoic acid

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-methylbenzoic acid

Cat. No.: B095624

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CAS Number: 17819-91-9

This technical guide provides a comprehensive overview of **4-(Benzyloxy)-2-methylbenzoic acid**, a key organic intermediate for researchers, scientists, and professionals in drug development. This document details its physicochemical properties, synthesis, spectroscopic profile, and potential biological activities based on structurally related compounds.

Physicochemical and Computed Properties

4-(Benzyloxy)-2-methylbenzoic acid is a substituted aromatic carboxylic acid. It presents as a white to off-white crystalline solid and is generally soluble in organic solvents like ethanol and ether, with limited solubility in water due to its hydrophobic aromatic structure.^[1] The presence of the carboxylic acid group confers acidic properties, making it reactive for esterification and amidation.^[1]

Table 1: Physicochemical and Computed Properties of **4-(Benzyloxy)-2-methylbenzoic acid**

Property	Value	Source
Identifiers		
CAS Number	17819-91-9	[2]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[2]
IUPAC Name	4-(benzyloxy)-2-methylbenzoic acid	[3]
Synonyms	2-methyl-4-(phenylmethoxy)benzoic acid	[4]
Physical Properties		
Molecular Weight	242.27 g/mol	[1][4]
Appearance	White to off-white crystalline powder	[1]
Purity	Typically ≥97%	[2]
Storage Temperature	2-8°C	[2]
Computed Properties		
XLogP3	3.3	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	3	[4]
Rotatable Bond Count	4	[4]
Topological Polar Surface Area	46.5 Å ²	[4]
Heavy Atom Count	18	[4]

Synthesis and Experimental Protocols

The synthesis of **4-(Benzyloxy)-2-methylbenzoic acid** can be achieved through several synthetic routes. A common and logical approach is the Williamson ether synthesis, starting

from 4-hydroxy-2-methylbenzoic acid and benzyl bromide. This method involves the protection of the hydroxyl group as a benzyl ether.

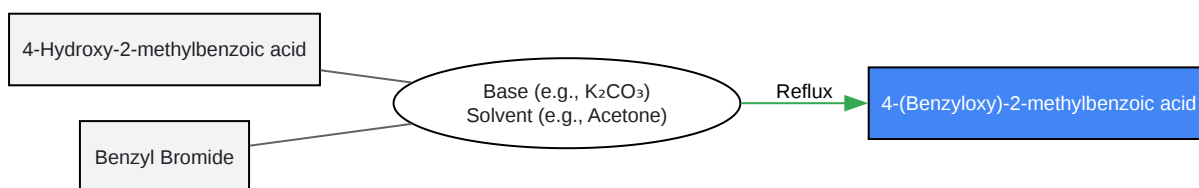


Diagram 1: Plausible Synthesis Route for 4-(Benzyloxy)-2-methylbenzoic acid

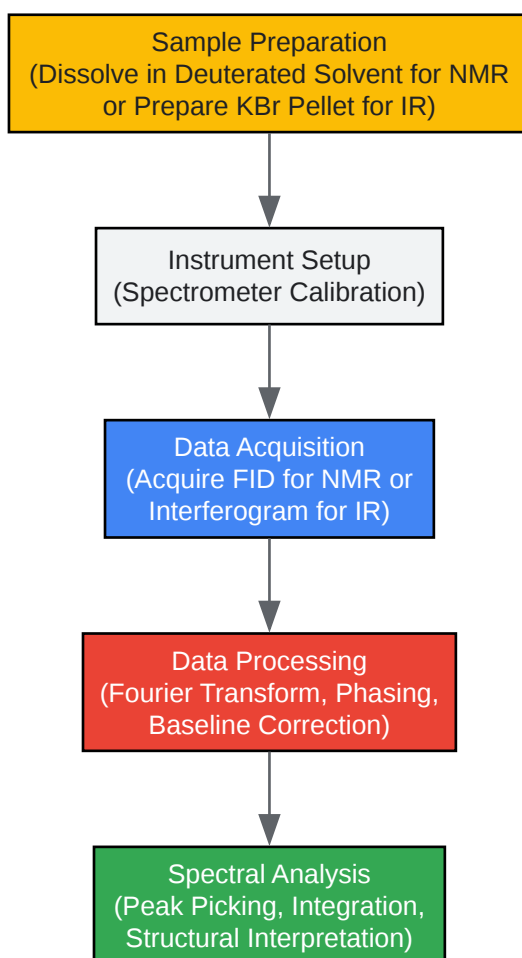


Diagram 2: General Workflow for Spectroscopic Analysis

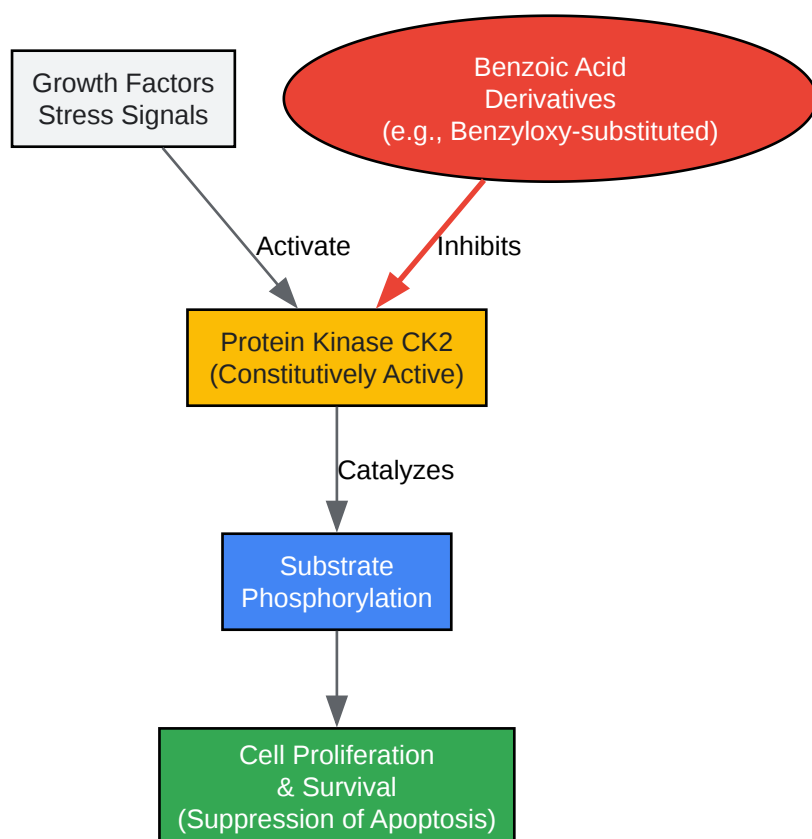


Diagram 3: Conceptual Pathway - Protein Kinase CK2 Inhibition

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